

A Technical Guide to O-Ethylhydroxylamine Hydrochloride in Pharmaceutical and Agrochemical Research

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Compound of Interest

Compound Name: *O-Ethylhydroxylamine hydrochloride*

Cat. No.: *B1209043*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

O-Ethylhydroxylamine hydrochloride (CAS No. 3332-29-4) is a versatile and highly reactive synthetic building block with significant applications in both pharmaceutical and agrochemical research and development. Its utility stems from the presence of the reactive O-ethylhydroxylamino group, which readily participates in a variety of chemical transformations, most notably the formation of oximes and oxime ethers from carbonyl compounds. This comprehensive technical guide provides an in-depth overview of the core applications of **O-Ethylhydroxylamine hydrochloride**, complete with experimental protocols, quantitative data, and visual representations of key chemical and biological pathways.

Chemical and Physical Properties

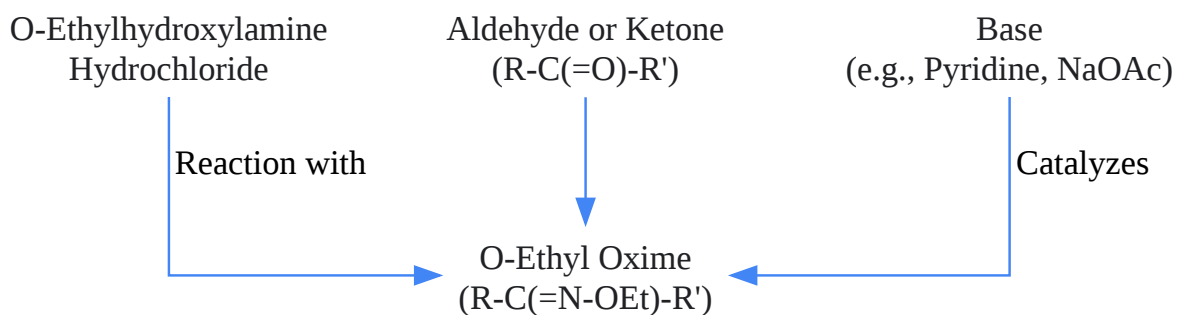
A clear understanding of the physicochemical properties of **O-Ethylhydroxylamine hydrochloride** is essential for its effective use in research.

Property	Value	Reference
Molecular Formula	C ₂ H ₈ ClNO	[1]
Molecular Weight	97.54 g/mol	[1]
Appearance	White to off-white crystalline solid	[2]
Melting Point	128-132 °C	[2]
Solubility	Soluble in water and ethanol	[2]
Purity	Typically >98%	[2]

Core Applications in Organic Synthesis: Oxime and Oxime Ether Formation

The primary application of **O-Ethylhydroxylamine hydrochloride** in organic synthesis is its reaction with aldehydes and ketones to form stable O-ethyl oximes. This transformation is crucial for the synthesis of a wide array of biologically active molecules.

General Reaction Scheme

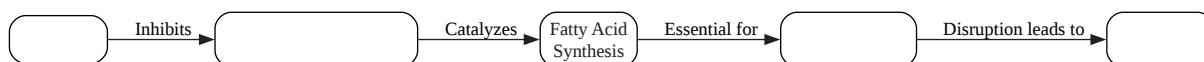


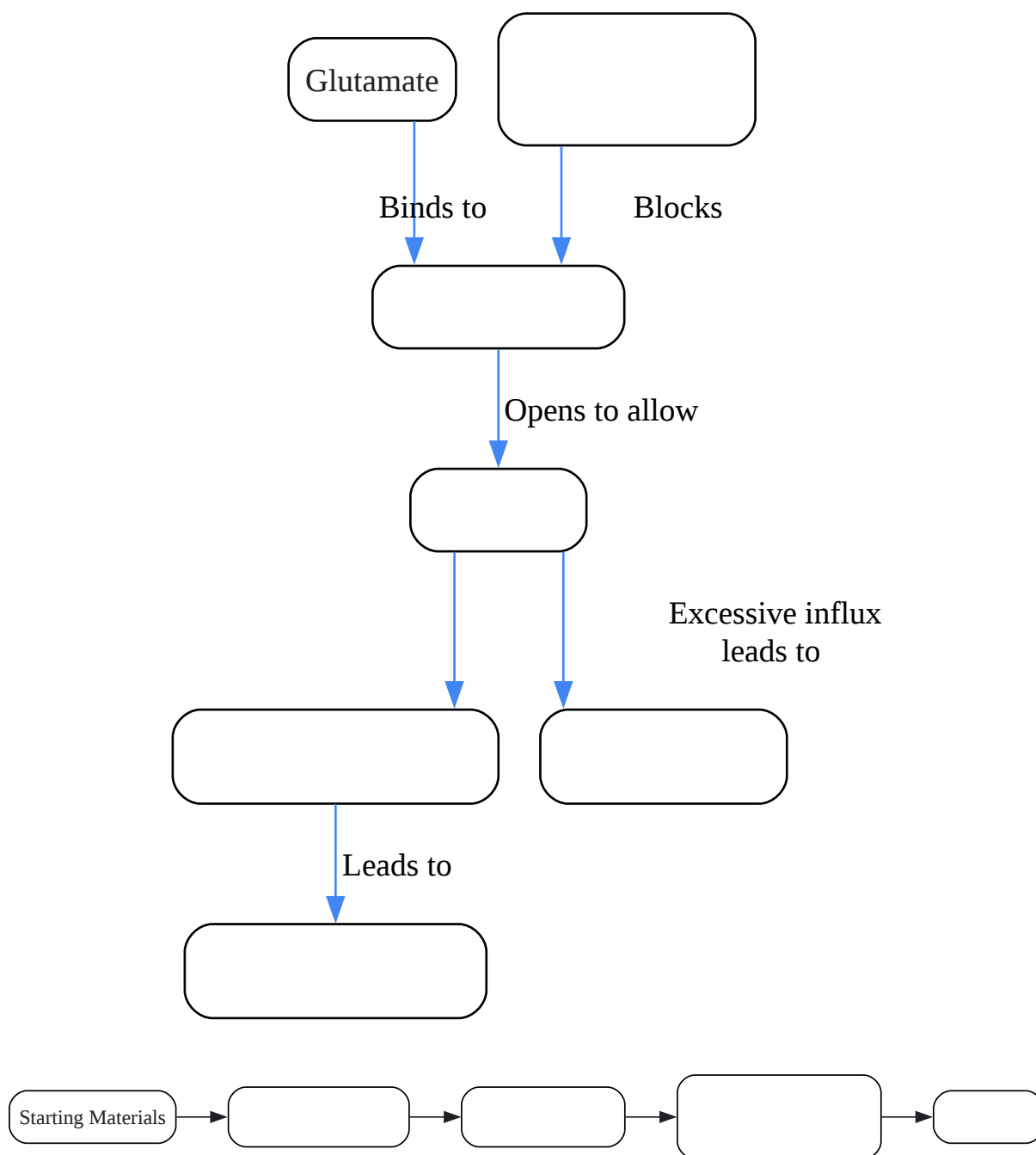
Diethyl Ketomalonate

Multi-step synthesis



Condensation Reaction





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References

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- 2. scbt.com [scbt.com]
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